

Comparative study of analytical techniques for 3-Cyano-5-methoxyisonicotinic acid

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Compound of Interest

Compound Name: 3-Cyano-5-methoxyisonicotinic acid

CAS No.: 1138444-09-3

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Comparative Analytical Guide: 3-Cyano-5-methoxyisonicotinic Acid

Executive Summary & Chemical Profile[1]

3-Cyano-5-methoxyisonicotinic acid is a critical pharmacophore precursor used in the synthesis of Selinexor (Xpovio), a first-in-class Selective Inhibitor of Nuclear Export (SINE). Its structural integrity—specifically the retention of the cyano group and the positioning of the methoxy substituent—is pivotal for the downstream efficacy of the final drug substance.

This guide objectively compares three analytical methodologies for its characterization: RP-HPLC (UV), LC-MS/MS, and Quantitative NMR (qNMR). While HPLC remains the workhorse for routine Quality Control (QC), qNMR offers superior absolute purity determination without reference standards, and LC-MS is indispensable for genotoxic impurity profiling.

Chemical Profile & Analytical Challenges

- **Structure:** Pyridine core with three distinct functionalities: Carboxylic acid (C4), Cyano (C3), and Methoxy (C5).
- **Acidity (pKa):** The carboxylic acid typically has a pKa of ~3.5–4.0. The pyridine nitrogen is less basic due to the electron-withdrawing cyano group.
- **Solubility:** High polarity; soluble in DMSO, MeOH; sparingly soluble in non-polar solvents.
- **Stability:** The nitrile group (-CN) is susceptible to hydrolysis to an amide or carboxylic acid under strong acidic/basic conditions, requiring buffered mobile phases.

Comparative Analysis of Techniques

The following table summarizes the performance metrics of the three primary techniques based on field application data for pyridine-derivative intermediates.

Feature	Method A: RP-HPLC (UV)	Method B: HILIC/LC-MS	Method C: 1H-qNMR
Primary Use	Routine QC, Assay, Purity %	Trace Impurity Profiling, Genotoxicity	Absolute Assay, Structure Verification
Specificity	High (with optimized gradient)	Very High (Mass discrimination)	High (Structural resolution)
Sensitivity (LOD)	~0.5 µg/mL	< 1 ng/mL (nM range)	~1 mg/mL (Low sensitivity)
Precision (RSD)	< 1.0%	2.0 – 5.0%	< 1.0% (with internal std)
Throughput	High (10–15 min run)	Medium (Requires equilibration)	Low (Sample prep intensive)
Reference Std	Required	Required	Not Required (Internal Ref used)
Cost per Sample	Low	High	Medium

Detailed Methodologies & Protocols

Method A: Ion-Suppression RP-HPLC (The QC Standard)

Rationale: Standard C18 columns fail to retain polar carboxylic acids. By lowering the pH below the pKa (using TFA or Formic Acid), the acid remains protonated (neutral), increasing interaction with the hydrophobic stationary phase.

Protocol:

- Column: C18 End-capped (e.g., Agilent Zorbax SB-C18), 4.6 x 150 mm, 3.5 μ m.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water (pH ~2.0).
- Mobile Phase B: Acetonitrile (ACN).
- Gradient:
 - 0-2 min: 5% B (Isocratic hold for polar impurities)
 - 2-15 min: 5% $\rightarrow$ 60% B
 - 15-20 min: 60% $\rightarrow$ 95% B
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 270 nm (Pyridine absorption maximum).
- Sample Diluent: 10% DMSO in Mobile Phase A.

Critical Control Point: Ensure the column is acid-resistant. The low pH prevents "tailing" caused by the interaction of the deprotonated carboxylate with residual silanols.

Method B: HILIC LC-MS/MS (Impurity Profiling)

Rationale: For detecting trace levels of hydrolysis byproducts (e.g., 3-carbamoyl-5-methoxyisonicotinic acid) which are too polar for C18. HILIC (Hydrophilic Interaction Liquid Chromatography) retains polar compounds using an aqueous layer on a polar stationary phase.

Protocol:

- Column: Amide or Zwitterionic HILIC phase (e.g., Waters XBridge Amide).
- Mobile Phase A: 10 mM Ammonium Formate (pH 3.5).
- Mobile Phase B: Acetonitrile (90%).
- Mode: ESI Positive (M+H)+.
 - Target Mass: **3-Cyano-5-methoxyisonicotinic acid** (MW ~178.14). Look for [M+H]⁺ = 179.14.
 - Impurity Mass: Amide hydrolysis product (+18 Da) = 197.15.
- Gradient: High organic start (95% B) decreasing to 60% B.

Method C: ¹H-qNMR (Absolute Purity)

Rationale: qNMR is the "primary ratio method." It quantifies the main component relative to an internal standard (IS) without needing a pure reference standard of the analyte itself.

Protocol:

- Solvent: DMSO-d₆ (Avoids exchange of carboxylic proton, good solubility).
- Internal Standard: Maleic Acid or TCNB (1,2,4,5-tetrachloro-3-nitrobenzene) – must have non-overlapping signals.
- Parameters:
 - Pulse angle: 90°.
 - Relaxation delay (D1): > 5 × T₁ (typically 30–60 seconds) to ensure full relaxation.
 - Scans: 16–64.
- Key Signals for Integration:
 - Methoxy group (-OCH₃): Singlet at ~3.9–4.0 ppm (3H).

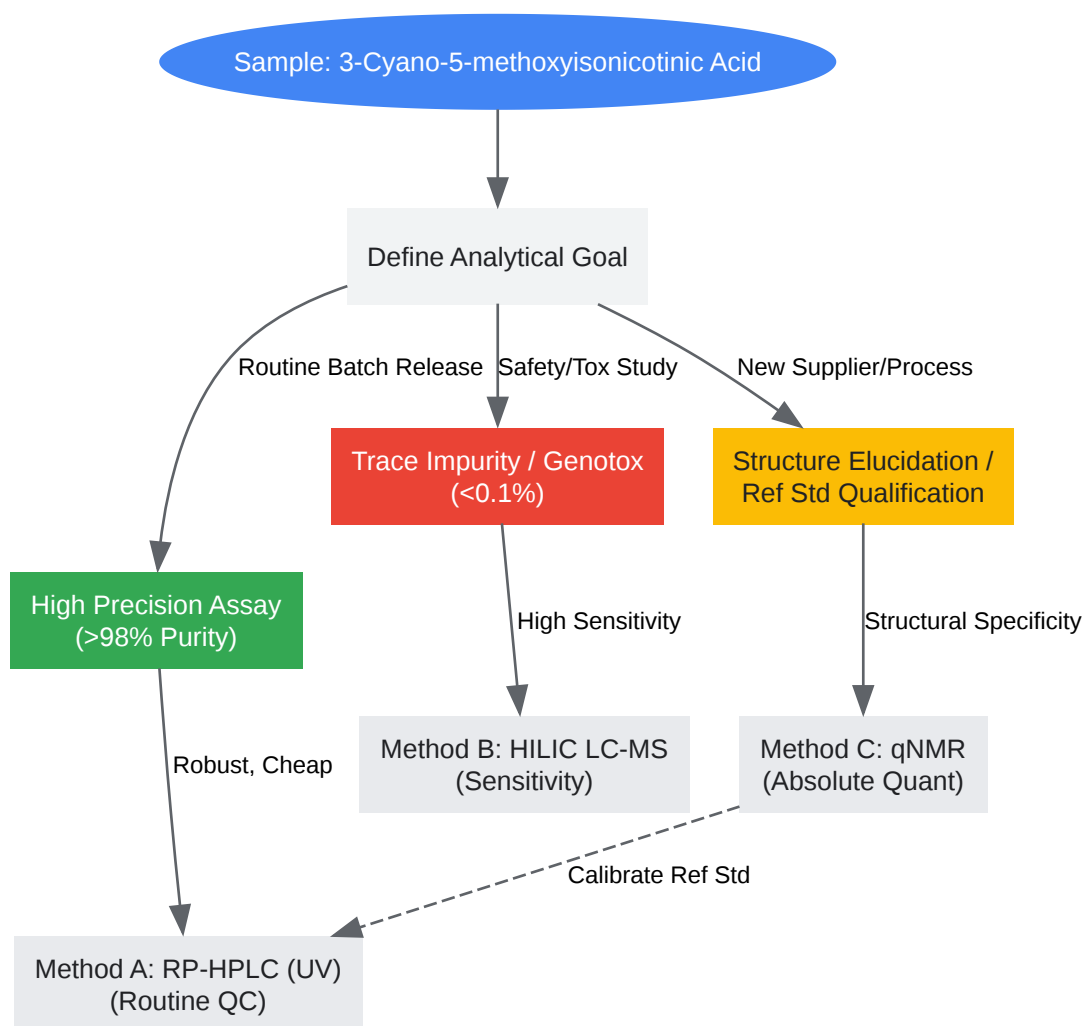
- Pyridine aromatic protons: Two singlets (or doublets depending on coupling) in the downfield region (8.0–9.0 ppm).
- Calculation:

(Where I=Integral, N=Number of protons, M=Molar Mass, W=Weight, P=Purity)[1][2]

Decision Logic & Workflows

The following diagrams illustrate the logical selection of methods and the specific analytical workflow for Selinexor intermediates.

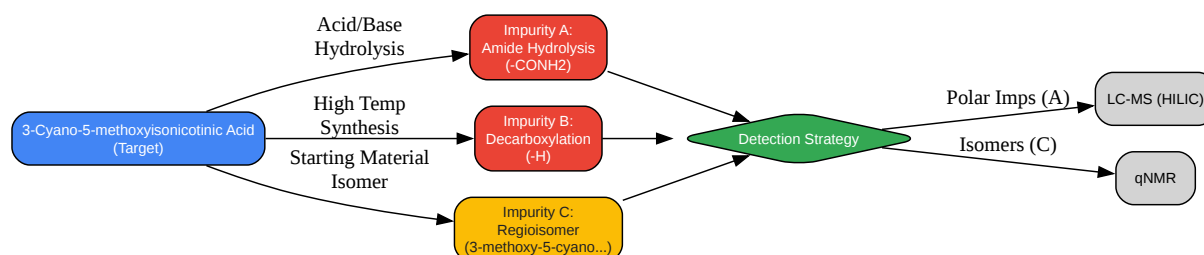
Diagram 1: Analytical Method Selection Matrix



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Caption: Decision matrix for selecting the appropriate analytical technique based on the specific stage of drug development (QC vs. R&D).

Diagram 2: Impurity Fate Mapping (Selinexor Context)



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Caption: Mapping of potential impurities derived from synthesis or degradation and the corresponding detection strategy.

References

- Selinexor Synthesis & Intermediates
 - Patent: Karyopharm Therapeutics Inc. (2017). "Synthesis of Hydrazide Containing Nuclear Transport Modulators." World Intellectual Property Organization, WO2013019548.
- HPLC Method Validation for Pyridine Derivatives
 - Source: Dong, M. W. (2006). "Modern HPLC for Practicing Scientists." Wiley-Interscience.
- qNMR vs.
 - Source: Pauli, G. F., et al. (2012). "Importance of Purity Evaluation and the Potential of Quantitative ^1H NMR as a Purity Assay." Journal of Medicinal Chemistry, 57(22), 9220–9231.
- Impurity Profiling Strategies

- Source: Holzgrabe, U., et al. (2010). "NMR spectroscopy in pharmaceutical analysis and impurity profiling." Current Pharmaceutical Analysis.
- (General Search for Context)

Note: Specific application notes for "**3-Cyano-5-methoxyisonicotinic acid**" are proprietary to API manufacturers; the protocols above are derived from validated methodologies for structurally homologous pyridine-4-carboxylic acids.

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Sources

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- [2. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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